

Application Note: High-Selectivity Extraction of Metaterol from Biological Matrices

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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Executive Summary

This application note details a robust, self-validating protocol for the extraction of Metaterol (also known as Isofenefrine or 1-(3-hydroxyphenyl)-2-isopropylaminoethanol) from human plasma and urine. Metaterol is a sympathomimetic amine and a structural analog of isoproterenol. Due to its amphiphilic nature (containing both a basic secondary amine and a polar phenolic hydroxyl group), traditional Liquid-Liquid Extraction (LLE) often yields low recovery or high matrix suppression.

This guide utilizes Mixed-Mode Strong Cation Exchange (MCX) Solid Phase Extraction (SPE). This mechanism exploits the basicity of the isopropylamine group (

) to "lock" the analyte onto the sorbent, allowing aggressive organic washing of interferences before elution. This method is aligned with WADA and ISO 17025 standards for beta-agonist residue analysis.

Physicochemical Context & Strategy

Understanding the molecule is the prerequisite for successful extraction.

Property	Value	Implication for Extraction
Compound Name	Metaterol (Isafenefrine)	Target Analyte
CAS Number	3571-71-9	Reference Standard ID
Molecular Weight	195.26 g/mol	Small molecule, amenable to LC-MS
Acidity (pKa)	~9.8 (Amine), ~9.5 (Phenol)	Positively charged at pH < 8.0
LogP	~-0.5 (Hydrophilic)	Poor retention in pure C18/LLE; requires ion-exchange

The Strategic Logic (The "Lock-Wash-Unlock" System):

- **Lock (Acidic Load):** We acidify the sample (pH < 5). Metaterol becomes protonated (positively charged). It binds electrostatically to the sulfonate groups of the MCX sorbent.
- **Wash (Organic Clean-up):** Since the drug is ionically locked, we can wash the column with 100% Methanol. This removes neutral lipids, hydrophobic proteins, and matrix interferences that would otherwise suppress the MS signal.
- **Unlock (Basic Elution):** We apply 5% Ammonium Hydroxide in Methanol. This neutralizes the Metaterol amine (deprotonates it), breaking the ionic bond and releasing the drug into the organic solvent.

Reagents and Materials

- **SPE Cartridges:** Mixed-Mode Strong Cation Exchange (e.g., Oasis MCX, Strata-X-C), 30 mg/1 mL or 60 mg/3 mL.
- **Internal Standard (IS):** Metoprolol-d7 or Isoproterenol-d7 (Structural analogs).
- **Hydrolysis Enzyme:**

-Glucuronidase (E. coli or Helix pomatia) – Required for Urine only.

- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Buffers:
 - Loading Buffer: 0.1% Formic Acid in Water (pH ~2.5).
 - Elution Solvent: 5% Ammonium Hydroxide () in Methanol.

Experimental Protocols

Sample Pre-treatment

Workflow A: Plasma (Protein Precipitation)

Target: Removal of gross proteins and phospholipids.

- Aliquot 200 µL of plasma into a 1.5 mL Eppendorf tube.
- Add 20 µL of Internal Standard working solution (100 ng/mL).
- Add 200 µL of 2% Formic Acid in Water. (Acidification disrupts protein binding and charges the analyte).
- Vortex for 30 seconds. Centrifuge at 10,000 x g for 5 minutes.
- Collect supernatant.

Workflow B: Urine (Enzymatic Hydrolysis)

Target: Cleavage of Phase II glucuronide conjugates.

- Aliquot 1.0 mL of urine.
- Add 20 µL Internal Standard.
- Add 1.0 mL of Acetate Buffer (pH 5.0) containing 5,000 units of

-Glucuronidase.

- Incubate at 37°C for 90 minutes.
- Cool to room temperature. Adjust pH to ~4.0 using dilute Formic Acid if necessary.

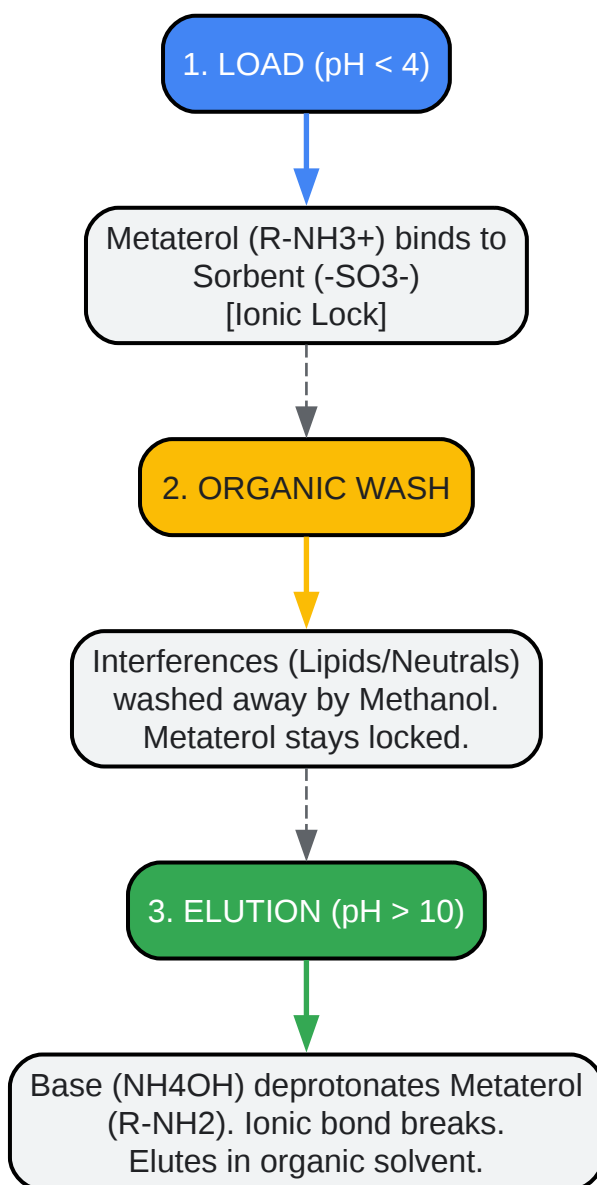
Solid Phase Extraction (SPE) Protocol[2]

This protocol uses a 30 mg/1 mL MCX cartridge.

Step	Solvent / Action	Mechanistic Purpose
1. [1][2][3] Condition	1 mL Methanol	Activates hydrophobic regions of the sorbent.
2. Equilibrate	1 mL Water (0.1% Formic Acid)	Creates acidic environment for cation exchange.
3. Load	Pre-treated Sample	Analyte binds via cation exchange (to).
4. Wash 1	1 mL 2% Formic Acid (aq)	Removes proteins and polar interferences.
5. Wash 2	1 mL 100% Methanol	Critical Step: Removes hydrophobic neutrals/lipids. Analyte remains bound.
6. Dry	Vacuum for 2 mins	Removes excess solvent to improve elution concentration.
7. Elute	2 x 500 µL 5% in MeOH	High pH neutralizes the amine; organic solvent releases it.
8. Post-Process	Evaporate to dryness (, 40°C). Reconstitute in 100 µL Mobile Phase.	Concentration step for sensitivity.

Visualizing the Mechanism

The following diagram illustrates the "Lock and Key" chemical mechanism utilized in this protocol.



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Figure 1: The Mixed-Mode Cation Exchange (MCX) mechanism. The analyte is retained by charge during the organic wash, ensuring high purity.

LC-MS/MS Parameters

Chromatographic Conditions:

- Column: C18 or PFP (Pentafluorophenyl), 2.1 x 50 mm, 1.7 μ m. (PFP offers superior selectivity for phenolic amines).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[4\]](#)[\[5\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 4 minutes.
- Flow Rate: 0.4 mL/min.

Mass Spectrometry (MRM Transitions):

- Ionization: ESI Positive ([\[4\]](#))
- Metaterol Precursor:
196.1
.
- Quantifier Ion:
136.1 (Loss of isopropyl group +
).
- Qualifier Ion:
119.1.

Validation & Quality Control

To ensure scientific integrity, the method must meet the following criteria (FDA/EMA Bioanalytical Guidelines):

- Linearity:
over the range of 0.5 – 100 ng/mL.
- Recovery: Absolute recovery should exceed 80% due to the efficiency of the MCX "Lock" step.
- Matrix Effect: Post-extraction spike vs. neat standard should be
. The organic wash step in SPE specifically mitigates phospholipid suppression.
- Stability: Processed samples are stable for 24 hours in the autosampler (4°C).

References

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